

Pigment Red 21: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Pigment Red 21*

Cat. No.: *B1360073*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Pigment Red 21** (C.I. 12300) in various organic solvents. Due to the nature of organic pigments, quantitative solubility data is often limited in publicly available literature. Instead, the industry predominantly relies on solvent fastness, or resistance to bleeding, as a key performance indicator. This document synthesizes available data on solvent resistance and outlines the standardized experimental protocols used for its determination.

Core Properties of Pigment Red 21

Pigment Red 21 is a monoazo pigment known for its bright, yellowish-red hue. It is widely used in paints, inks, and coatings. While generally described as soluble in organic solvents and insoluble in water, its practical application performance is more accurately defined by its resistance to solvent action rather than high solubility.^[1] One source notes that it forms brown-red needle-like crystals in toluene, which suggests a degree of solubility in this solvent.^[1]

Solvent Fastness of Pigment Red 21

The following table summarizes the solvent fastness properties of **Pigment Red 21** as reported in technical data sheets. The data is typically presented on a scale of 1 to 5, where 5 denotes excellent resistance (no bleeding) and 1 indicates poor resistance (severe bleeding).

| Organic Solvent | Fastness Rating (1-5 Scale) |
|-----------------|-----------------------------|
| Butyl Acetate | 3 |
| Benzene | 3 |
| Ketone | 3 |
| Ethyl Alcohol | 4 |
| Oil | 3-4 |

Note: This data is compiled from various technical sources and should be considered as a general guideline. It is recommended that users conduct their own testing within their specific formulations.

Experimental Protocols for Determining Solvent Resistance

The evaluation of a pigment's interaction with organic solvents is crucial for predicting its performance in final applications, such as preventing color migration in layered coatings or inks. Standardized methods are employed to assess this property.

ASTM D279: Standard Test Methods for Bleeding of Pigments

While specific quantitative solubility determination methods for **Pigment Red 21** are not readily available in literature, the principles outlined in ASTM D279 for assessing pigment bleeding provide a robust framework for evaluating its solvent resistance. This standard details two primary methods:

Method A: For Direct Solvent Contact

This method provides a rapid assessment of the amount of color that leaches from a pigment when in direct contact with a solvent.

- **Sample Preparation:** A precise weight (e.g., 0.50 g) of dry **Pigment Red 21** is placed into a test tube.

- **Solvent Addition:** A specified volume (e.g., 20 mL) of the organic solvent under investigation is added to the test tube.
- **Agitation and Incubation:** The mixture is stoppered and shaken vigorously for a short period (e.g., 10 seconds). It is then allowed to stand for a defined duration (e.g., 15 minutes), followed by another brief agitation and a subsequent standing period (e.g., 45 minutes).
- **Filtration:** The slurry is filtered through a suitable filter paper, potentially with a non-bleeding filter aid.
- **Observation:** The filtrate is visually inspected for any coloration. The degree of bleeding is then rated on the 1 to 5 scale.

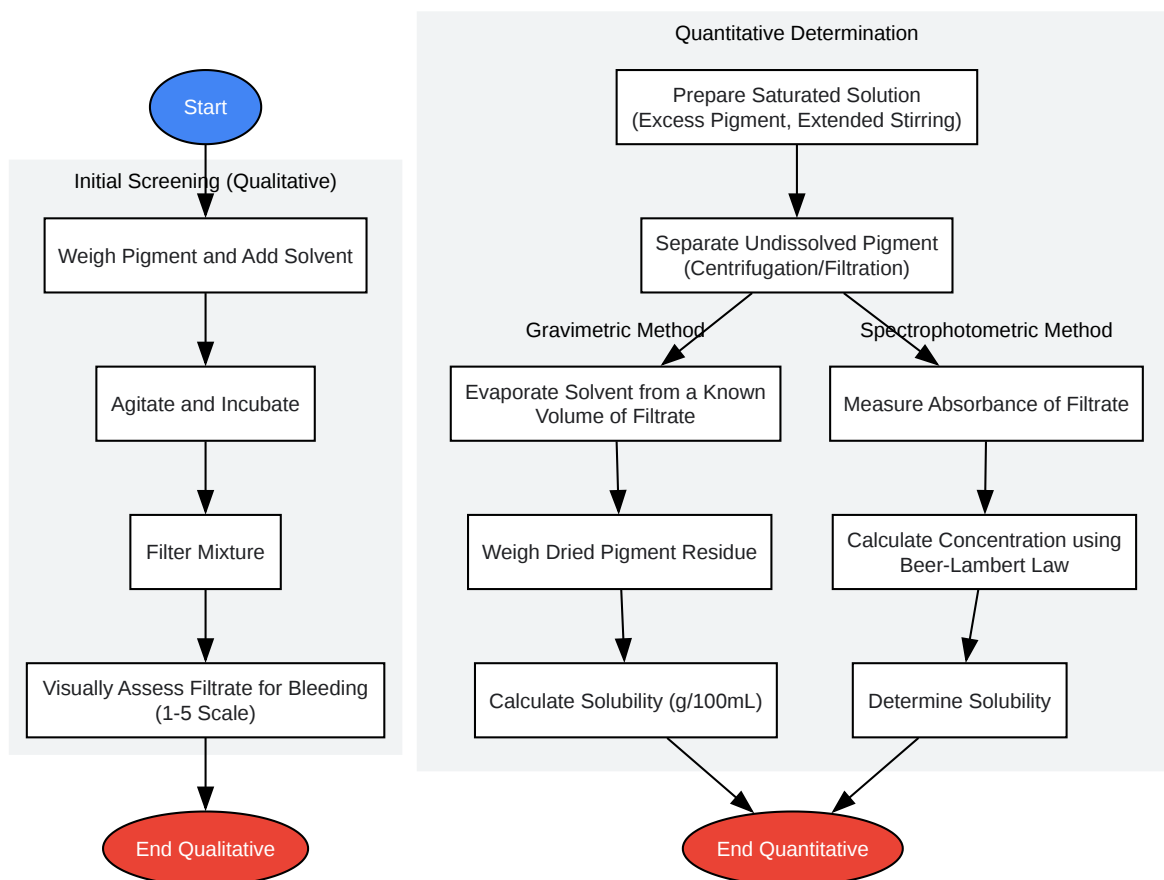
Method B: For Bleed Resistance in Coating Systems

This method simulates a more practical application scenario by evaluating the migration of the pigment from a colored base coat into a white topcoat.

- **Base Coat Preparation and Application:** A colored paint or ink is formulated using **Pigment Red 21**. This is then applied to a portion of a test panel and allowed to dry completely.
- **Top Coat Application:** A white paint or ink is uniformly applied over the entire test panel, covering both the colored base coat and the uncolored section.
- **Drying and Evaluation:** After the topcoat is fully dry, it is visually assessed for any discoloration or staining above the area of the red base coat. The extent of the color migration determines the bleed resistance rating on the 1 to 5 scale.

Experimental Workflow for Pigment Solubility and Bleeding Assessment

The following diagram illustrates a generalized workflow for assessing the interaction of a pigment like **Pigment Red 21** with an organic solvent, incorporating both qualitative and quantitative approaches.



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Pigment-Solvent Interaction Assessment Workflow

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References

- 1. Pigment red 21 [chembk.com]
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